The Multifaceted Biological Activities of Piperidine Derivatives: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Ethyl 1-(3-chloropropanoyl)piperidine-4-carboxylate*
CAS No.:	*349404-53-1*
Cat. No.:	*B1273325*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The piperidine ring, a six-membered nitrogen-containing heterocycle, is a cornerstone of modern medicinal chemistry. Its prevalence in a vast array of biologically active compounds and approved pharmaceuticals has earned it the designation of a "privileged structure". The conformational flexibility and capacity of the piperidine scaffold to form diverse molecular interactions make it a highly versatile and sought-after building block in the design of novel therapeutics. This is evident in its presence in over twenty classes of pharmaceuticals and numerous natural alkaloids.

This technical guide provides a comprehensive, in-depth overview of the significant biological activities of piperidine derivatives, with a primary focus on their anticancer, neuroprotective, antiviral, and antimicrobial properties. It is designed to serve as a critical resource for

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researchers, scientists, and drug development professionals. The guide synthesizes technical data, details field-proven experimental protocols, and provides visual representations of key signaling pathways to facilitate the exploration and development of the next generation of piperidine-based therapeutics.

Anticancer Activity of Piperidine Derivatives

Piperidine moieties are integral components of numerous anticancer drugs and clinical candidates. Their therapeutic effect is achieved through a variety of mechanisms, including the modulation of critical signaling pathways, the induction of programmed cell death (apoptosis), and direct interactions with DNA. A key pathway often implicated in cancer progression is the PI3K/Akt pathway, which is a central regulator of cell growth and survival. Several piperidine derivatives have been shown to exert their anticancer effects by inhibiting this pathway.

Quantitative Anticancer Activity Data

The in vitro cytotoxic activity of several promising piperidine derivatives against a range of human cancer cell lines is summarized below. The half-maximal inhibitory concentration (IC_{50}) provides a quantitative measure of the potency of these compounds.

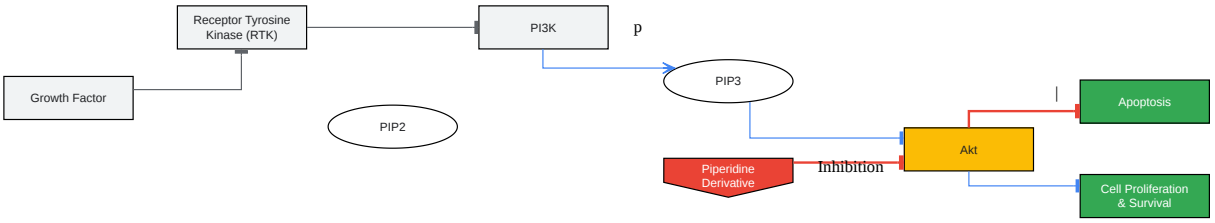
Derivative/Compound	Target/Cell Line	Cell Type	IC_{50} (μM)	Reference
DTPEP	MCF-7	Breast (ER+)	0.8 ± 0.04	[1]
MDA-MB-231	Breast (ER-)	1.2 ± 0.12	[1]	
Compound 17a	PC3	Prostate	0.81	[2]
MGC803	Gastric	1.09	[2]	
MCF-7	Breast	1.30	[2]	
Compound E22	SKOV3	Ovarian	0.0019	[3]
HCT116	Colon	0.0023	[3]	

Key Signaling Pathway: PI3K/Akt Inhibition

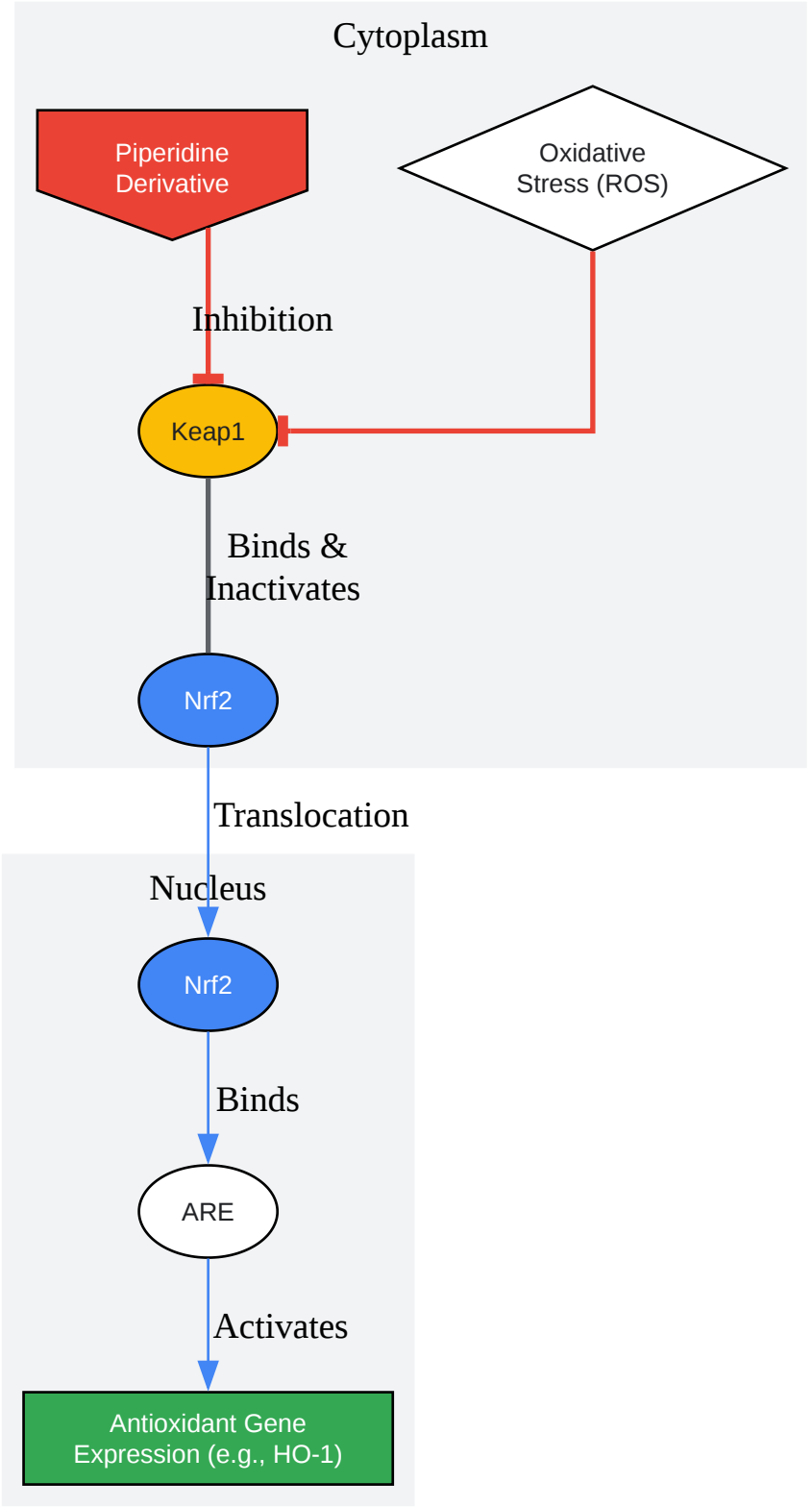
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Many piperidine-based anticancer agents function by inhibiting the PI3K/Akt signaling cascade.[4] In many cancers, this pathway is overactive, leading to uncontrolled cell proliferation and resistance to apoptosis. By inhibiting a key kinase in this pathway, such as Akt, piperidine derivatives can halt these cancer-promoting signals.[3][5] This inhibition leads to a downstream cascade of events, including the modulation of pro-apoptotic (Bax) and anti-apoptotic (Bcl-2) proteins, ultimately culminating in the activation of caspases and the execution of apoptosis.[6]

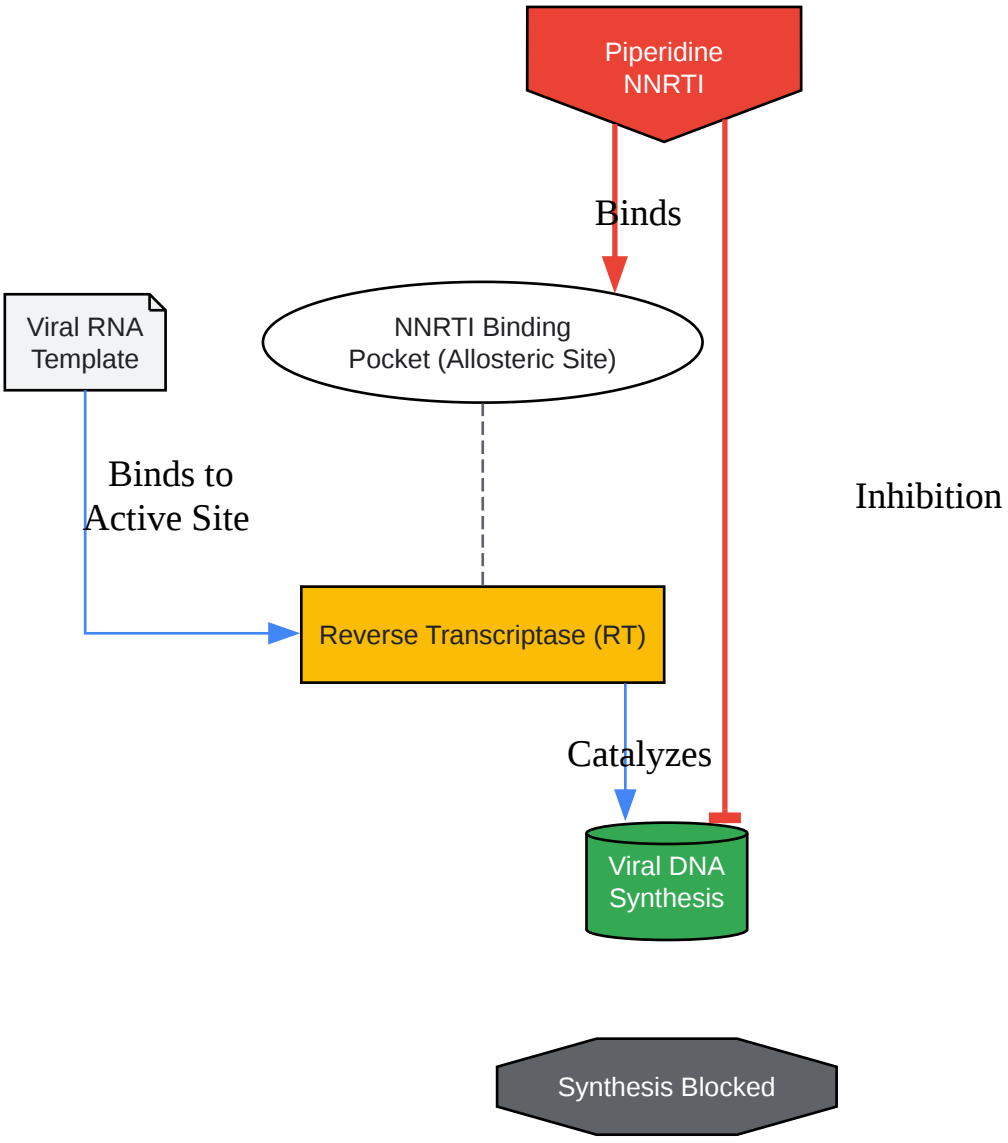
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Mechanism of HIV reverse transcriptase inhibition by piperidine NNRTIs.

Experimental Protocol: Anti-HIV Activity Assay in MT-4 Cells

This protocol uses the MT-4 human T-cell line, which is highly permissive to HIV-1 infection and shows extensive cytopathic effects, making it an excellent model for evaluating antiviral compounds. T[7][8]he MTT method is used to quantify cell viability, which corresponds to the protective effect of the drug against virus-induced cell death.

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[9][10]A. Materials

- MT-4 cell line *[8] Complete culture medium (RPMI 1640 + 10% FBS)
- HIV-1 virus stock (e.g., strain IIIB or K103N/Y181C mutant) *[11][12] Piperidine derivative stock solution (in DMSO)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution
- Sterile 96-well microtiter plates

B. Step-by-Step Methodology

- Cell Preparation: Culture MT-4 cells and adjust the density to 5 x 10^4 cells per well in a 96-well plate. 2[9]. Compound Dilution: Add serial dilutions of the test compounds to the wells. Include wells for virus control (cells + virus, no compound) and cell control (cells only, no virus). 3[9]. Infection: Add the HIV-1 virus stock to all wells except the cell control wells, using a multiplicity of infection (MOI) that results in significant cell death after 4-5 days. 4[9]. Incubation: Incubate the plates for 4-5 days at 37°C in a 5% CO_2 incubator, until the cytopathic effect is maximal in the virus control wells. 5[9][13]. MTT Assay: Perform the MTT assay as described in Protocol 1.3 to assess the viability of the cells in each well.
- Data Analysis:
  - EC_{50} (50% Effective Concentration): Calculate the compound concentration that protects 50% of the cells from virus-induced death.
  - CC_{50} (50% Cytotoxic Concentration): Determine the compound concentration that reduces the viability of uninfected cells by 50% in a parallel assay.
  - SI (Selectivity Index): Calculate the ratio of CC_{50} to EC_{50}. A higher SI value indicates a more promising therapeutic window.

Antimicrobial Activity of Piperidine Derivatives

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Piperidine derivatives have demonstrated a broad spectrum of activity against various pathogenic microbes, including Gram-positive and Gram-negative bacteria, as well as fungi. T[14]heir structural versatility allows for modifications that can enhance potency and target specific microbial processes, making them a valuable scaffold for the development of new anti-infective agents.

Quantitative Antimicrobial Activity Data

The antimicrobial efficacy of piperidine derivatives is quantified by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of the compound that completely inhibits the visible growth of a microorganism.

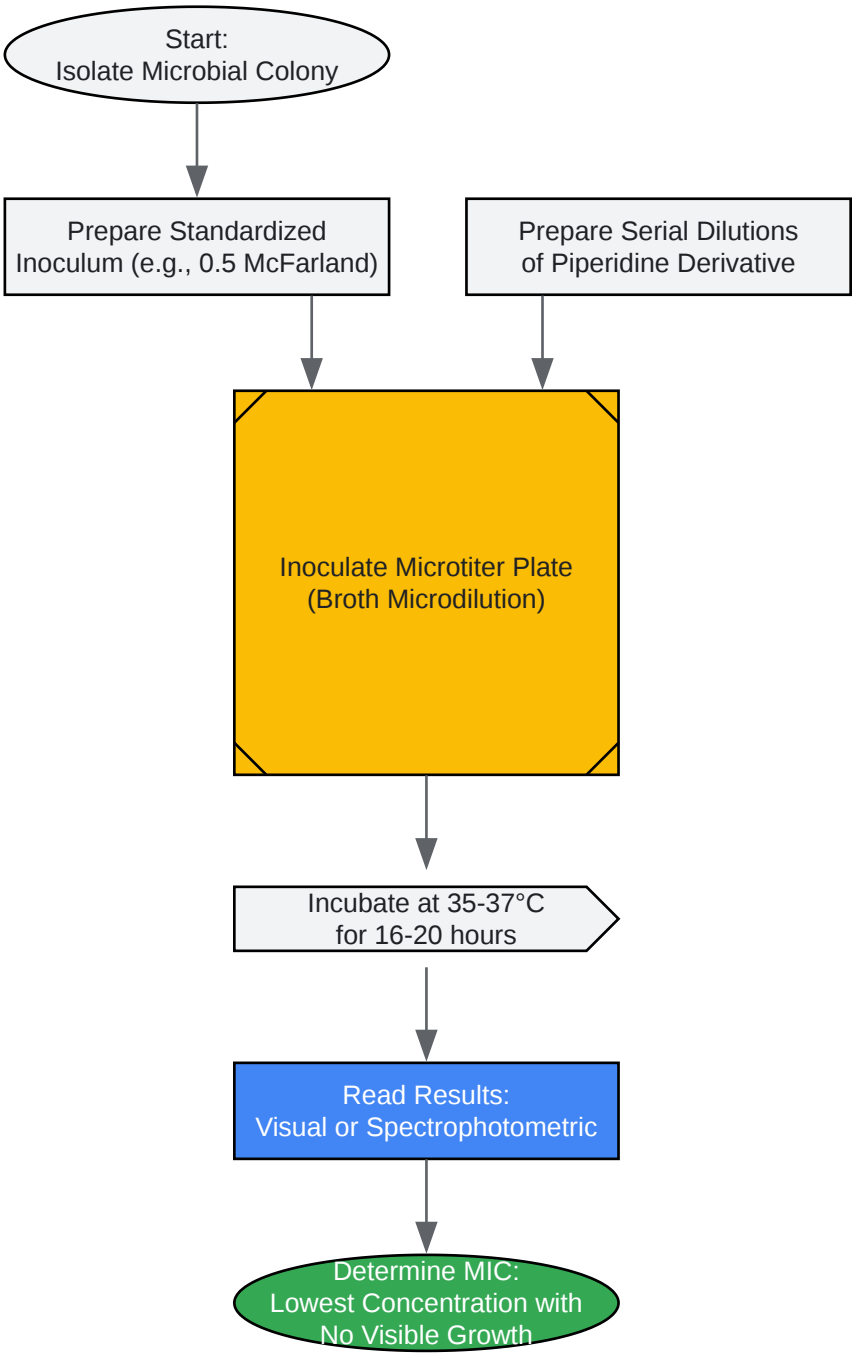
Derivative/Compound	Microorganism	MIC (µg/mL)	Reference
Compound 6	Bacillus subtilis	0.75 (mg/ml)	
	Escherichia coli	1.5 (mg/ml)	
	Staphylococcus aureus	1.5 (mg/ml)	
Compound 5	Staphylococcus aureus	32	
	Candida albicans	64	
P10S3	Escherichia coli	15.6	
	Staphylococcus aureus	7.8	
Compound 11	M. tuberculosis H37Rv	10.96 (µM)	

General Workflow for Antimicrobial Susceptibility Testing

The determination of a compound's antimicrobial activity follows a systematic workflow, beginning with the preparation of a standardized microbial inoculum and the serial dilution of

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the test compound, culminating in the determination of the MIC after a defined incubation period.



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Workflow for determining the Minimum Inhibitory Concentration (MIC).

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Experimental Protocol: Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol details the broth microdilution method, a standardized and quantitative technique for determining the MIC of an antimicrobial agent against a specific bacterium.

[15][16][17]A. Materials

- Bacterial strain (e.g., S. aureus, E. coli)
- Appropriate broth medium (e.g., Cation-Adjusted Mueller-Hinton Broth) *[15] Piperidine derivative stock solution (in DMSO)
- Sterile 96-well round-bottom microtiter plates *[18] 0.5 McFarland turbidity standard
- Sterile saline or broth for inoculum preparation
- Incubator (35-37°C)

B. Step-by-Step Methodology

- Inoculum Preparation: From a fresh agar plate (18-24 hours old), select isolated colonies and suspend them in sterile saline or broth. Adjust the turbidity of the suspension to match the 0.5 McFarland standard. T[19]his corresponds to approximately 1.5 x 10^8 CFU/mL. Dilute this suspension to achieve the final target inoculum density of 5 x 10^5 CFU/mL in the wells.
- Compound Dilution in Plate: Dispense 100 µL of sterile broth into all wells of a 96-well plate. A[18]dd 100 µL of the 2x concentrated stock solution of the piperidine derivative to the first column. Perform a two-fold serial dilution by transferring 100 µL from the first column to the second, mixing thoroughly, and repeating this process across the plate to column 10. Discard 100 µL from column 10. C[18]olumn 11 will serve as the growth control (no compound), and column 12 as the sterility control (broth only). 3[15]. Inoculation: Within 15-30 minutes of standardizing the inoculum, add the diluted bacterial suspension to each well (except the sterility control) to reach the final volume and bacterial density. 4[19]. Incubation: Cover the plate and incubate at 35-37°C for 16-20 hours in ambient air. 5[16]. MIC Determination: After incubation, examine the plate for bacterial growth (turbidity). The MIC is the lowest concentration of the piperidine derivative at which there is no visible growth (clear well).

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T[15]his can be determined by visual inspection or with a microplate reader. The growth control well must be turbid for the test to be valid.

Conclusion

The piperidine scaffold is unequivocally a "privileged structure" in medicinal chemistry, demonstrating a remarkable breadth of biological activities. T[20]his guide has provided a technical framework for understanding and evaluating the potential of piperidine derivatives in key therapeutic areas: oncology, neuroprotection, and infectious diseases. The presented data highlights their potency, while the detailed protocols offer practical, self-validating systems for their assessment in a laboratory setting. The mechanistic insights and pathway visualizations underscore the diverse molecular targets these compounds can modulate. As research continues, the strategic design and synthesis of novel piperidine derivatives, guided by a deep understanding of their structure-activity relationships and biological mechanisms, will undoubtedly continue to yield promising new candidates for treating a wide range of human diseases.

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